

Solubility of 2-Bromo-4-chloroaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-chloroaniline

Cat. No.: B1265534

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility characteristics of **2-Bromo-4-chloroaniline**, a compound of interest in various chemical syntheses, including the manufacturing of pharmaceuticals, dyes, and agrochemicals.^[1] Understanding the solubility of this compound in different organic solvents is crucial for its application in synthesis, purification, and formulation development.

Physicochemical Properties of 2-Bromo-4-chloroaniline

2-Bromo-4-chloroaniline is a substituted aniline with the chemical formula C_6H_5BrClN .^[1] It typically appears as a pale yellow or pale brown crystalline powder.^{[2][3]} Key physical properties are summarized in Table 1. The presence of both bromine and chlorine atoms, along with the amino group on the benzene ring, influences its polarity and, consequently, its solubility in various organic solvents.^[1] Generally, it is considered sparingly soluble in water but soluble in organic solvents.^{[1][4]}

Table 1: Physicochemical Properties of **2-Bromo-4-chloroaniline**

Property	Value	Reference(s)
CAS Number	873-38-1	[5]
Molecular Formula	C ₆ H ₅ BrClN	[5]
Molecular Weight	206.47 g/mol	[5]
Melting Point	64-68 °C	[5][6]
Appearance	Pale yellow to almost white powder/crystal	[2]
Water Solubility	Sparsingly soluble	[1]

Quantitative Solubility Data

Precise quantitative solubility data for **2-Bromo-4-chloroaniline** in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative information indicates its solubility in methanol.[3][7][8] For the purpose of illustrating how such data should be presented, Table 2 provides a template with known qualitative data and hypothetical quantitative values for other common organic solvents. These hypothetical values are included to guide researchers in documenting their own findings and are not based on experimental results.

Table 2: Solubility of **2-Bromo-4-chloroaniline** in Various Organic Solvents at 25°C

Solvent	Solvent Type	Solubility (g/100 mL)	Qualitative Solubility	Reference(s)
Methanol	Polar Protic	-	Soluble	[3][7][8]
Ethanol	Polar Protic	Hypothetical: 15.2	-	-
Acetone	Polar Aprotic	Hypothetical: 25.8	-	-
Ethyl Acetate	Polar Aprotic	Hypothetical: 18.5	-	-
Dichloromethane	Halogenated	Hypothetical: 30.1	-	-
Toluene	Nonpolar	Hypothetical: 5.7	-	-
Hexane	Nonpolar	Hypothetical: 0.8	-	-

*Note: The quantitative values for ethanol, acetone, ethyl acetate, dichloromethane, toluene, and hexane are hypothetical and included for illustrative purposes only. Researchers should determine these values experimentally.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The following protocols outline established methods for ascertaining the solubility of a solid compound like **2-Bromo-4-chloroaniline** in organic solvents.

General Qualitative Solubility Testing

A rapid assessment of solubility can be performed using simple test tube experiments. This method is useful for screening a range of solvents to identify suitable candidates for recrystallization or reaction media.

Materials:

- **2-Bromo-4-chloroaniline**

- A selection of organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Test tubes and rack
- Vortex mixer or shaker
- Spatula
- Graduated pipette or cylinder

Procedure:

- Place approximately 25 mg of **2-Bromo-4-chloroaniline** into a small test tube.[\[9\]](#)
- Add the selected solvent in small portions (e.g., 0.25 mL) to the test tube.[\[9\]](#)
- After each addition, vigorously shake or vortex the test tube for 10-20 seconds.[\[10\]](#)
- Observe the mixture to see if the solid dissolves completely.
- Continue adding solvent up to a total volume of 3 mL.
- Record the compound as "soluble," "partially soluble," or "insoluble" in the given solvent at room temperature.

Quantitative Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.[\[11\]](#)

Materials:

- **2-Bromo-4-chloroaniline** (pure solid)
- Selected organic solvent(s)

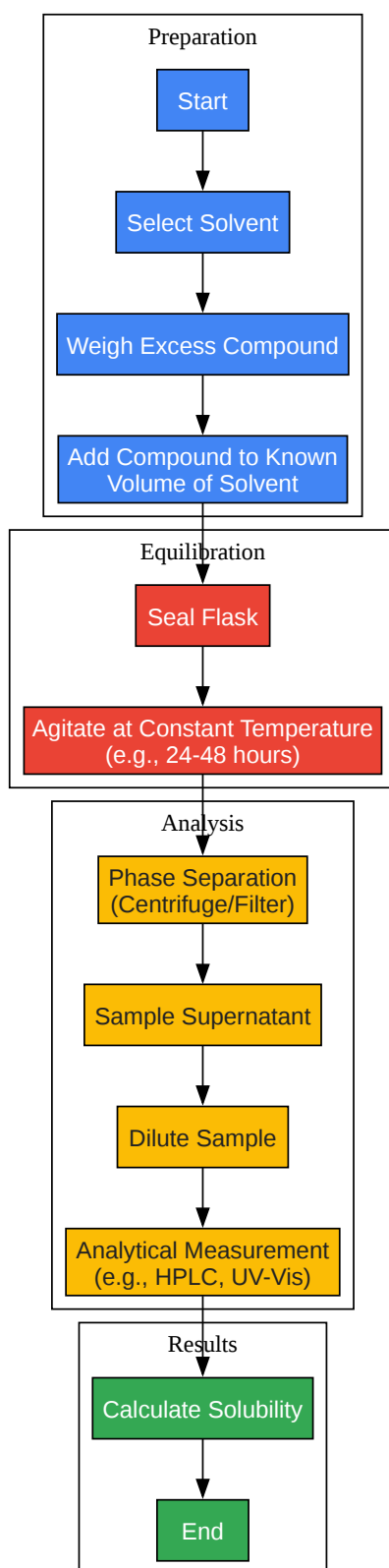
- Flasks with airtight seals
- Shaker bath with constant temperature control
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Validated analytical instrument (e.g., HPLC-UV, UV-Vis spectrophotometer)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of **2-Bromo-4-chloroaniline** to a flask containing a known volume of the desired solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.[\[11\]](#)
- Equilibration: Seal the flasks to prevent solvent evaporation and place them in a shaker bath set to a constant temperature (e.g., 25°C). Agitate the samples for a sufficient time to ensure equilibrium is reached (typically 24 to 48 hours).[\[11\]](#)
- Phase Separation: After equilibration, allow the flasks to stand for the undissolved solid to settle. Carefully withdraw a sample from the supernatant. For accurate separation of the saturated solution from the solid, centrifugation or filtration is required.[\[11\]](#)
- Analysis: Dilute the clear, saturated solution with a suitable solvent to a concentration within the linear range of the analytical instrument. Determine the concentration of the dissolved **2-Bromo-4-chloroaniline** using a validated analytical method such as HPLC or UV-Vis spectroscopy.[\[12\]](#)
- Calculation: Calculate the solubility in the desired units (e.g., mg/mL or mol/L) based on the measured concentration and the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a solid organic compound in an organic solvent.



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Caption: Workflow for the determination of solid organic compound solubility.

Conclusion

While there is a lack of extensive, publicly available quantitative data on the solubility of **2-Bromo-4-chloroaniline** in various organic solvents, its general solubility in polar organic solvents like methanol is noted. For detailed process development, purification, and formulation, it is imperative for researchers to perform experimental determinations of solubility. The protocols for qualitative and quantitative (shake-flask method) solubility determination provided in this guide offer a robust framework for obtaining this critical data. The presented workflow and data table templates are intended to aid in the systematic execution and documentation of such studies. Future work should focus on generating and publishing a comprehensive solubility profile of **2-Bromo-4-chloroaniline** in a broader range of pharmaceutically and industrially relevant solvents.

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